

Comprehensive Technical Guide: N-Boc-5-hydroxy-D-norvaline benzyl ester

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Compound of Interest

Compound Name: *N-Boc-5-hydroxy-D-norvaline
benzyl ester*

CAS No.: 210963-67-0

Cat. No.: B14812410

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Part 1: Executive Summary & Strategic Utility

N-Boc-5-hydroxy-D-norvaline benzyl ester (CAS: 210963-67-0) is a high-value chiral building block used primarily in the synthesis of complex peptidomimetics, cyclic peptides, and protease inhibitors. Its structural core is D-Norvaline, a non-proteinogenic amino acid, modified with a

-hydroxyl group and orthogonal protecting groups.

For drug development professionals, this compound offers a strategic advantage: Orthogonality. The tert-butyloxycarbonyl (Boc) group protects the amine (acid-labile), while the benzyl ester (OBn) protects the carboxyl group (hydrogenolysis/base-labile). The free

-hydroxyl group serves as a versatile handle for further functionalization—enabling cyclization (lactonization), halogenation, or oxidation to aldehydes for reductive amination—without disturbing the chiral center.

Part 2: Chemical Identity & Physical Properties

Matrix

Chemical Profile

Parameter	Technical Specification
IUPAC Name	Benzyl (2R)-2-[(2-methylpropan-2-yl)oxycarbonylamino]-5-hydroxypentanoate
Common Name	N-Boc-5-hydroxy-D-norvaline benzyl ester; Boc-D-Hnv-OBn
CAS Number	210963-67-0
Molecular Formula	
Molecular Weight	323.39 g/mol
Chirality	D-Enantiomer (R-configuration at -carbon)
SMILES	<chem>CC(C)(C)OC(=O)NC(=O)OCC1=CC=CC=C1</chem>

Physical Properties & Solubility Data

Note: Physical state data is derived from structural analogues and standard isolation protocols for

-hydroxy amino acid esters.

Property	Description / Value
Physical State	Typically isolated as a viscous colorless to pale yellow oil or amorphous low-melting solid. Crystalline forms are rare without specific co-crystallization solvents.
Solubility (High)	Dichloromethane (DCM), Ethyl Acetate (EtOAc), Methanol (MeOH), Dimethylformamide (DMF), DMSO.
Solubility (Low)	Water, Hexanes, Diethyl Ether (moderate).
Hygroscopicity	Moderate. The primary hydroxyl group can absorb atmospheric moisture; storage under inert gas is recommended.
Specific Rotation	is typically positive (+) in MeOH or (analogous to D-Glu derivatives), though batch-specific CoA data should be consulted.

Part 3: Synthesis & Manufacturing Logic (Expertise)

The "Glutamic Acid Reduction" Pathway

The most robust synthetic route avoids racemization by starting from N-Boc-D-Glutamic acid

-benzyl ester (Boc-D-Glu-OBn). The logic involves the selective reduction of the side-chain carboxylic acid (gamma position) to an alcohol while leaving the alpha-benzyl ester intact.

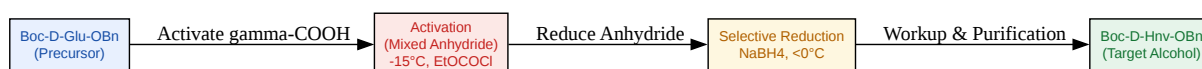
Why this route? Direct protection of 5-hydroxynorvaline is expensive. Reducing the abundant Glutamic acid precursor is cost-effective and scalable.

Step-by-Step Protocol:

- Activation: React Boc-D-Glu-OBn with Ethyl Chloroformate and N-Methylmorpholine (NMM) in THF at -15°C. This forms the mixed anhydride at the free -carboxylic acid.

- Reduction: Add Sodium Borohydride () (dissolved in water) dropwise to the mixed anhydride solution.
 - Critical Control Point: Temperature must remain $<0^{\circ}\text{C}$ to prevent reduction of the benzyl ester.
- Quench & Workup: Quench with 1M (acidic) to destroy excess borohydride. Extract with EtOAc.
- Purification: Flash column chromatography (Hexane:EtOAc gradient) is usually required to remove unreacted acid or over-reduced diol byproducts.

Synthesis Workflow Diagram



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Caption: Selective reduction pathway converting the Glutamic acid side chain to the 5-hydroxy derivative.

Part 4: Analytical Specifications & Quality Control

To validate the identity of **N-Boc-5-hydroxy-D-norvaline benzyl ester**, rely on the following diagnostic signals.

Proton NMR (^1H -NMR, 400 MHz,)

- 7.35 (m, 5H): Aromatic protons of the Benzyl ester (OBn).
- 5.15 (s, 2H): Benzylic methylene ().
- 5.10 (br d, 1H): Carbamate NH (Boc).

- 4.35 (m, 1H):
-proton (Chiral center).
- 3.65 (t, 2H):
-methylene protons adjacent to hydroxyl (
). Diagnostic Peak.
- 1.44 (s, 9H): tert-Butyl group (Boc).

Mass Spectrometry (ESI-MS)

- Expected Mass: 323.39 Da.
- Observed Ions:
 - (Dominant adduct).
 - (Often weak due to Boc lability).
 - (Fragment).

Part 5: Handling, Stability & Orthogonal Deprotection

Stability & Storage

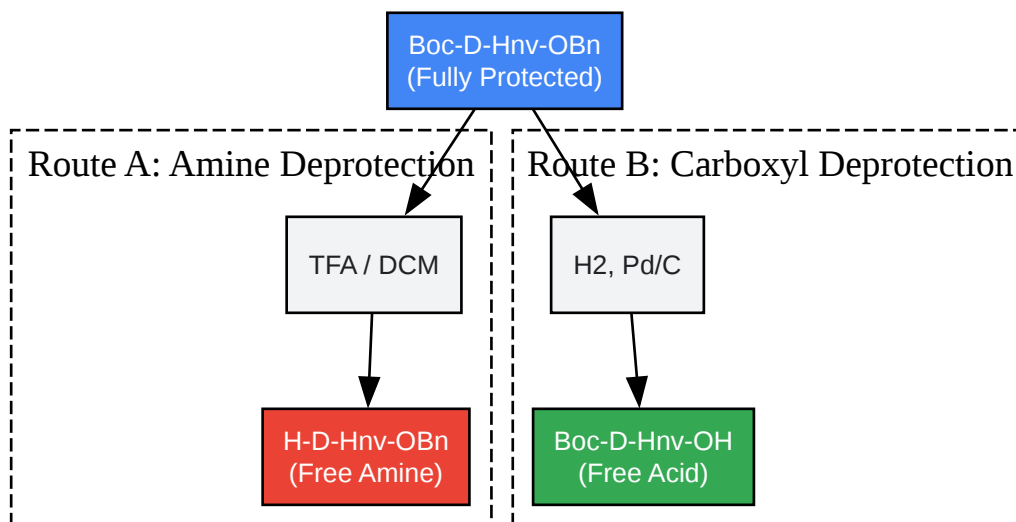
- Temperature: Store at -20°C for long-term stability.
- Atmosphere: Store under Nitrogen or Argon. The terminal alcohol is susceptible to slow oxidation if exposed to air/light over months.
- Hazards: Irritant. Avoid contact with skin/eyes.

Orthogonal Deprotection Strategy

The power of this molecule lies in its ability to selectively expose specific functional groups.

Desired Outcome	Reagent / Condition	Mechanism
Remove Boc (Expose Amine)	4M HCl in Dioxane or 50% TFA/DCM	Acidolysis. (Benzyl ester remains stable if time is controlled).
Remove Benzyl (Expose Acid)	, Pd/C (Hydrogenolysis)	Catalytic reduction. (Boc remains stable).
Functionalize Alcohol	(Appel Rxn) or Tosyl Chloride	Converts -OH to Leaving Group for cyclization.

Deprotection Logic Diagram



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Caption: Orthogonal deprotection schemes allowing selective access to the N-terminus or C-terminus.

Part 6: References

- Chulakov, E. N., et al. (2023). "Synthesis of glycyl-(S)-5-hydroxynorvaline." Russian Journal of Organic Chemistry. (Demonstrates the Glutamic Acid reduction pathway). Retrieved from [\[Link\]](#)

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